

Technical Guide on the Safety of N-(2-Hydroxyethyl)nicotinamide-d4

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Compound of Interest

Compound Name: *N*-(2-Hydroxyethyl)nicotinamide-d4

Cat. No.: B15557638

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This technical guide provides a comprehensive overview of the safety data for **N-(2-Hydroxyethyl)nicotinamide-d4**. It is important to note that detailed safety and toxicological studies specifically for the deuterated form are not readily available in the public domain. Therefore, this guide leverages data from its non-deuterated analogue, N-(2-Hydroxyethyl)nicotinamide, as a primary reference. The toxicological properties of isotopically labeled compounds are generally considered to be closely comparable to their non-labeled counterparts.

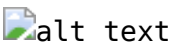
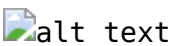
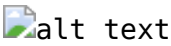
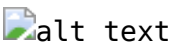
Chemical and Physical Properties

This section summarizes the key chemical and physical identifiers for **N-(2-Hydroxyethyl)nicotinamide-d4** and its non-deuterated form.

Property	N-(2-Hydroxyethyl)nicotinamide-d4	N-(2-Hydroxyethyl)nicotinamide
Synonyms	3-(2-Hydroxyethyl)carbamoylpyridine-d4, N-(2-Hydroxyethyl)-3-pyridinecarboxamide-d4	Nicorandil EP Impurity B, 3-(2-Hydroxyethyl)carbamoylpyridine, N-Nicotinylethanolamine[1]
CAS Number	1397203-91-3	6265-73-2[2][3]
Molecular Formula	C ₈ H ₆ D ₄ N ₂ O ₂ [4]	C ₈ H ₁₀ N ₂ O ₂ [2][3]
Molecular Weight	170.2 g/mol [4]	166.18 g/mol [2][3]
Appearance	-	White to off-white crystalline solid[1]
Solubility	-	Soluble in water and alcohol[1]
Storage Temperature	-	Room temperature, or 2-8°C for long-term storage[2][3]

Hazard Identification and GHS Classification

The following hazard information is based on the non-deuterated compound, N-(2-Hydroxyethyl)nicotinamide.

Hazard Class & Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation (Category 2)	 alt text	Warning[2]	H315: Causes skin irritation[2]
Serious Eye Damage/Irritation (Category 1/2A)	 alt text  alt text	Danger/Warning	H318: Causes serious eye damage[5] / H319: Causes serious eye irritation[2]
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	 alt text	Warning[2]	H335: May cause respiratory irritation[2]

Toxicological Summary

No specific toxicological studies for **N-(2-Hydroxyethyl)nicotinamide-d4** were identified. The data below is for the parent compound, nicotinamide, which provides a general toxicological profile for this class of molecules.

Toxicity Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rodents	Oral	3-7 g/kg body weight	[US EPA[6]]
Acute Dermal Toxicity (LD50)	Rabbits	Dermal	>2000 mg/kg body weight	[US EPA[6]]
Skin Irritation	Rabbits	Dermal	No indication of irritation	[US EPA[6]]
Eye Irritation	Rabbits	Ocular	Irritating	[US EPA[6]]
Dermal Sensitization	Guinea Pigs	Dermal	No indication of sensitization	[US EPA[6]]
Mutagenicity	-	-	Not mutagenic in bacterial strains	[US EPA[6]]
Developmental Toxicity (NOAEL)	Rat	Oral	200 mg/kg bw/day (for nicotinic acid)	[US EPA[6]]

Experimental Protocols

Detailed experimental protocols for the safety assessment of **N-(2-Hydroxyethyl)nicotinamide-d4** are not publicly available. However, standard methodologies from the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals would be employed for a comprehensive safety evaluation.

Example Protocol: Acute Oral Toxicity - Up-and-Down Procedure (OECD 425)

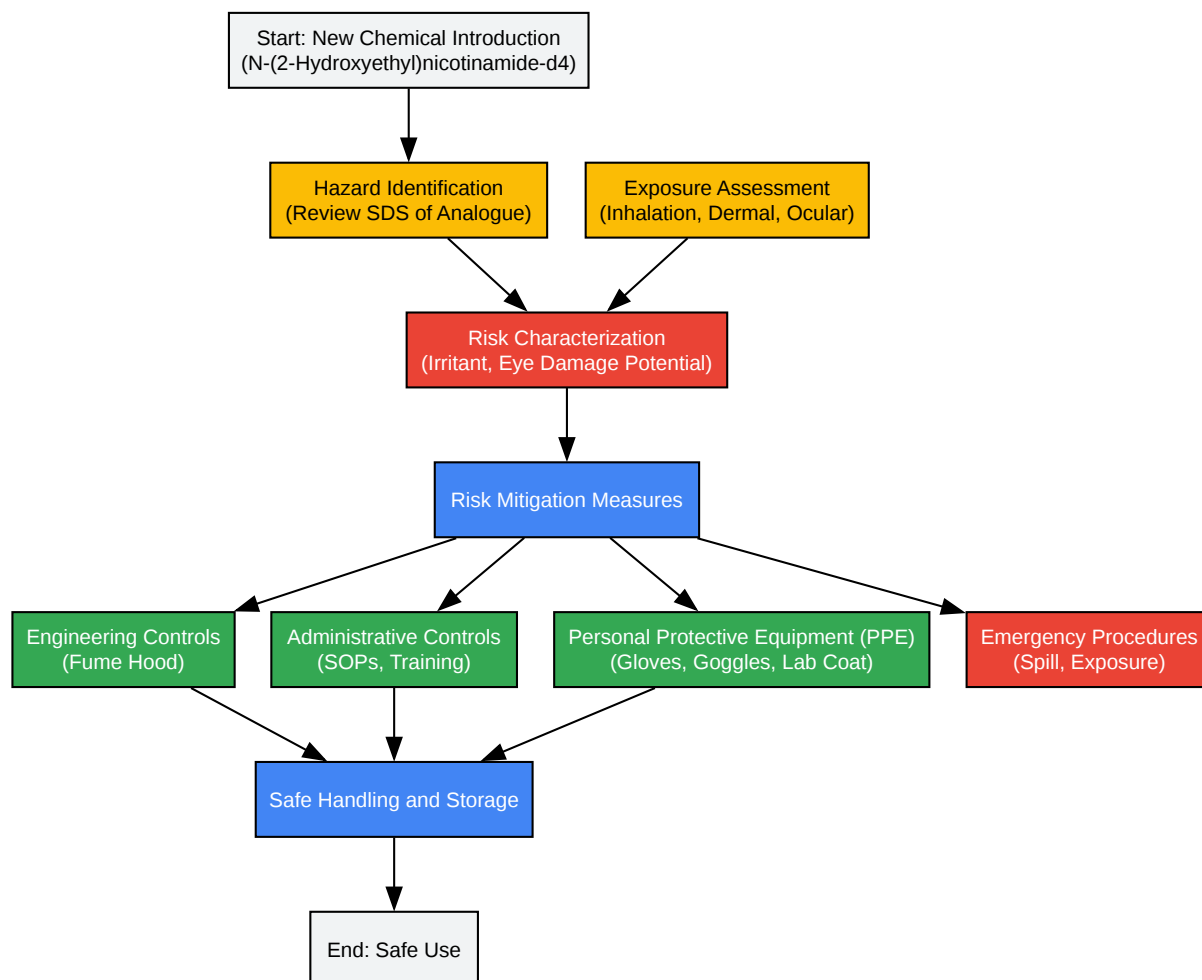
- Objective: To determine the acute oral toxicity (LD50) of a substance.
- Principle: A sequential dosing method where the outcome of one animal's response determines the dose for the next animal. This method minimizes the number of animals required.
- Animal Model: Typically, a single sex of rodent (e.g., female rats) is used.

- Procedure:
 - Animals are fasted prior to dosing.
 - A single animal is dosed with the test substance at a starting dose level.
 - The animal is observed for signs of toxicity and mortality over a period of up to 14 days.
 - If the animal survives, the dose for the next animal is increased. If the animal dies, the dose is decreased.
 - The dosing continues sequentially until stopping criteria are met.
- Data Analysis: The LD50 is calculated using maximum likelihood methods based on the pattern of survivals and mortalities.

Visualizations

Hazard Identification and Risk Assessment Workflow

This diagram illustrates a typical workflow for identifying and mitigating risks associated with handling a chemical substance in a research setting.

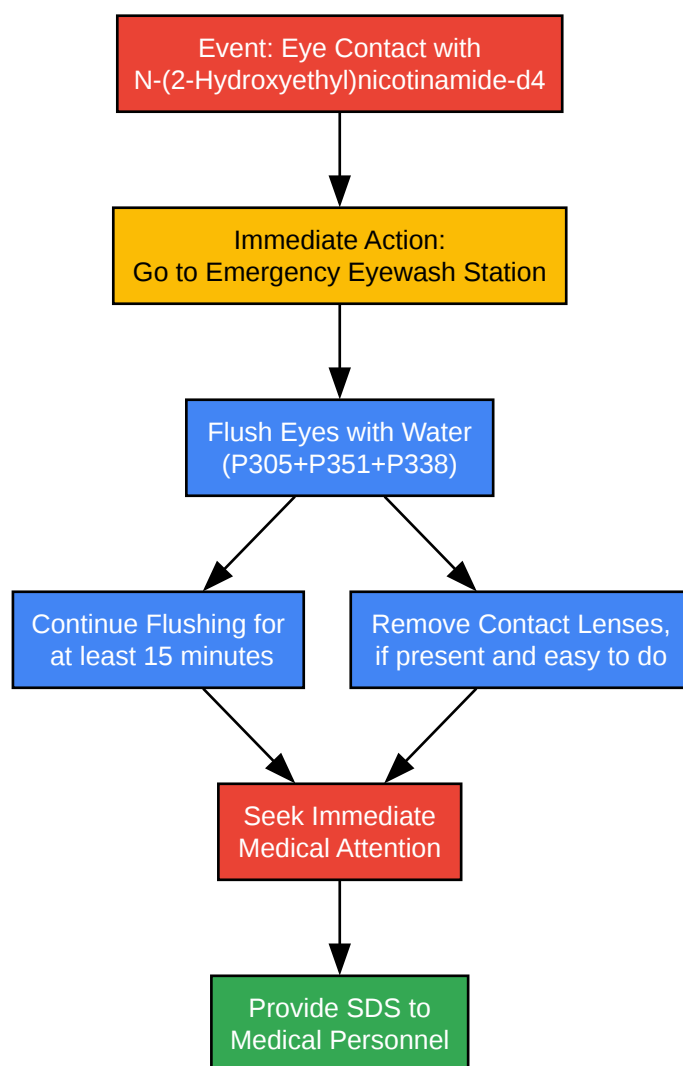


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Caption: Workflow for chemical hazard identification and risk mitigation.

Emergency Response for Eye Exposure

This diagram outlines the immediate steps to be taken in case of accidental eye contact with the substance.



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